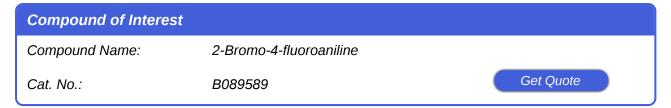


Essential Safety and Operational Guide for 2-Bromo-4-fluoroaniline

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **2-Bromo-4-fluoroaniline** (CAS No: 1003-98-1). Adherence to these procedures is critical for ensuring laboratory safety and operational integrity.

Hazard Identification and Safety Summary

2-Bromo-4-fluoroaniline is a hazardous substance that requires careful handling. It is harmful if swallowed, in contact with skin, or if inhaled, and can cause skin, eye, and respiratory irritation.[1][2] Long-term or repeated exposure may have cumulative health effects.[3] Absorption into the body can lead to the formation of methemoglobin, causing cyanosis.[4]

GHS Hazard Statements:

- H302: Harmful if swallowed.
- H312: Harmful in contact with skin.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H332: Harmful if inhaled.



• H335: May cause respiratory irritation.

Personal Protective Equipment (PPE)

Strict adherence to the following PPE requirements is mandatory when handling **2-Bromo-4-fluoroaniline**.

Protection Type	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Fluorinated rubber, 0.7 mm minimum thickness, >480 min breakthrough time). PVC gloves are also suggested.	To prevent skin contact and absorption.[3]
Eye Protection	Safety glasses with side- shields conforming to EN166 or NIOSH-approved safety goggles.	To protect against splashes and dust.
Respiratory Protection	NIOSH-approved respirator with a type ABEK (EN14387) filter for vapors and organic compounds.[2] Use in a well-ventilated area, preferably a chemical fume hood.	To prevent inhalation of harmful dust and vapors.[1]
Body Protection	Impervious laboratory coat, and additional protective clothing such as an apron or oversleeves if there is a risk of significant exposure.	To prevent skin contact with clothing.

Quantitative Data

The following table summarizes the key quantitative data for **2-Bromo-4-fluoroaniline**.



Property	Value
Molecular Formula	C ₆ H ₅ BrFN
Molecular Weight	190.01 g/mol
Melting Point	40-41 °C (104-105.8 °F)[1]
Boiling Point	221 °C (429.8 °F)[5]
Flash Point	104 °C (219.2 °F) - closed cup[1][2]
Density	1.67 g/mL at 25 °C[5]

Experimental Protocol: Weighing and Dissolving 2-Bromo-4-fluoroaniline

This protocol outlines the step-by-step procedure for safely weighing and dissolving solid **2- Bromo-4-fluoroaniline**.

4.1. Preparation

- Ensure a chemical fume hood is operational and the work area is decontaminated.
- Assemble all necessary equipment: analytical balance, weigh boat or paper, spatula, beaker, stir bar, appropriate solvent, and waste container.
- Don all required PPE as specified in Section 2.

4.2. Weighing Procedure

- Place the analytical balance inside the chemical fume hood. If this is not feasible, use a tare
 method where the container is sealed before being removed for weighing.
- Zero the balance with the weigh boat or paper.
- Carefully transfer the desired amount of 2-Bromo-4-fluoroaniline from the stock container to the weigh boat using a clean spatula.



- · Minimize the generation of dust.
- Once the target weight is achieved, securely close the stock container.

4.3. Dissolving Procedure

- Place a beaker containing the appropriate solvent and a stir bar on a stir plate inside the fume hood.
- Carefully add the weighed **2-Bromo-4-fluoroaniline** to the solvent.
- Turn on the stirrer and allow the solid to dissolve completely.
- Rinse the weigh boat and spatula with a small amount of the solvent and add the rinsing to the beaker to ensure a complete transfer.

Handling and Storage

- Handling: Avoid all personal contact, including inhalation of dust and vapors.[6] Use only in a
 well-ventilated area or a chemical fume hood. Do not eat, drink, or smoke when using this
 product. Wash hands thoroughly after handling.
- Storage: Store in a cool, dry, and well-ventilated place.[4] Keep containers tightly closed and upright to prevent leakage.[4] Store away from incompatible materials such as strong oxidizing agents and strong acids.

Disposal Plan

All waste containing **2-Bromo-4-fluoroaniline** must be treated as hazardous waste and disposed of according to local, state, and federal regulations.[3]

- Solid Waste: Contaminated items such as weigh boats, gloves, and paper towels should be collected in a designated, labeled hazardous waste container.
- Liquid Waste: Solutions of 2-Bromo-4-fluoroaniline and rinsates should be collected in a labeled, sealed container for halogenated organic waste. Do not mix with non-halogenated waste.





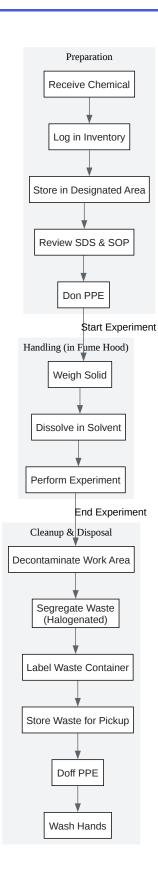


• Empty Containers: Empty containers should be triple-rinsed with a suitable solvent, and the rinsate collected as hazardous waste. Puncture the container to prevent reuse.[3]

Workflow Diagram

The following diagram illustrates the complete handling workflow for **2-Bromo-4-fluoroaniline**, from receipt to disposal.





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- To cite this document: BenchChem. [Essential Safety and Operational Guide for 2-Bromo-4-fluoroaniline]. BenchChem, [2025]. [Online PDF]. Available at:
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